

Application Notes and Protocols: Metamitron for Fruitlet Thinning in Apple Orchards

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Compound of Interest

Compound Name: Metamitron

Cat. No.: B166286

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Audience: Researchers, scientists, and drug development professionals.

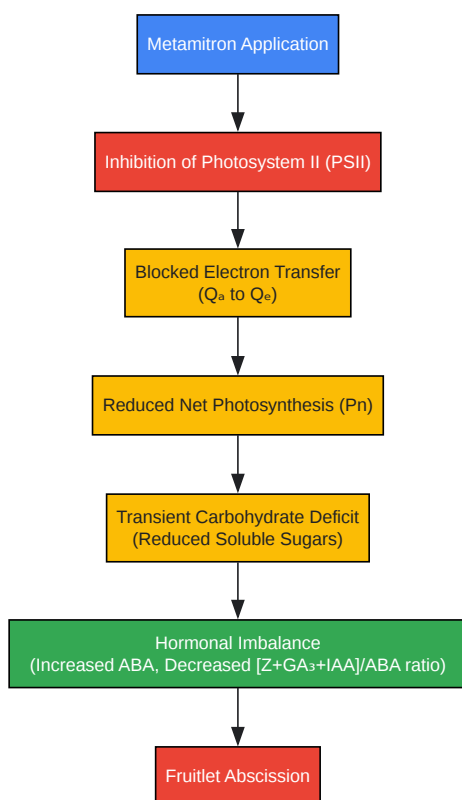
1.0 Introduction

Metamitron is a triazinone herbicide that has been repurposed as a post-bloom chemical thinning agent for apple (*Malus domestica*) and pear orchards.[1] Originally developed for sugar beet production, its mode of action provides an alternative to traditional hormone-based thinning agents like naphthaleneacetic acid (NAA) and 6-benzyladenine (6-BA).[1][2] Crop load management is a critical practice in commercial apple production to ensure fruit quality, size, and to prevent biennial bearing, a phenomenon where trees produce a heavy crop one year and a light crop the next.[3][4] Chemical thinning is the most cost-effective method for achieving optimal crop load. **Metamitron** offers a valuable tool for this purpose, particularly due to its effectiveness over a relatively wide application window. These notes provide a comprehensive overview of its mechanism, application protocols, and key experimental procedures for evaluation.

2.0 Mechanism of Action

Metamitron's primary mode of action is the inhibition of Photosystem II (PSII) in the chloroplasts. It acts by blocking the electron transfer between the primary and secondary quinone acceptors (Q_a and Q_e) within the photosynthetic electron transport chain. This disruption leads to a temporary reduction in the net photosynthetic rate (P_n), creating a carbohydrate deficit in the tree. This "photosynthetic stress" mimics the effect of shading and limits the resources available for developing fruitlets.

The resulting competition for limited carbohydrates induces the abscission (shedding) of weaker, less developed fruitlets, allowing the remaining fruit to grow larger. Studies suggest this carbohydrate deficit alters the hormonal balance within the fruitlets, specifically by increasing abscisic acid (ABA) content and decreasing the ratio of growth-promoting hormones (Zeatin, Gibberellic Acid, Indole-3-acetic acid) to ABA. This hormonal shift is the direct trigger for fruitlet drop.



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Caption: Proposed signaling pathway for **metamitron**-induced fruitlet abscission.

3.0 Application Notes

The efficacy of **metamitron** is influenced by application timing, concentration, cultivar, and environmental conditions.

- Application Timing: **Metamitron** is effective when applied post-bloom, typically when the king fruitlet diameter is between 5 mm and 20 mm. The highest efficacy is often observed when applications are made to fruitlets with a king fruit diameter between 9.5 mm and 14 mm. Applications at the petal fall stage (5-7 mm) may be less effective. Unlike many other thinners, **metamitron** can still be effective as a "rescue thinner" on larger fruitlets up to 20 mm.
- Concentration: Optimal application rates vary by cultivar, tree vigor, and environmental conditions, generally ranging from 150 mg·L⁻¹ to 500 mg·L⁻¹. A linear relationship is often observed where higher concentrations result in increased fruit drop. For example, rates at or above 263 mg·L⁻¹ were required to effectively thin 'Gala' apples, whereas 175 mg·L⁻¹ was sufficient for 'Honeycrisp' and 'Ambrosia'.
- Environmental Factors: Weather plays a crucial role in **metamitron**'s effectiveness.
 - Temperature: Efficacy is enhanced by warmer temperatures (70s and 80s °F or >21 °C). High minimum (nighttime) temperatures (>14 °C) have been shown to increase fruit drop. Conversely, high maximum daytime temperatures may have a negative correlation with efficacy. The product label for Brevis™ SC advises against application when temperatures are forecasted to be above 84°F (29°C) for several days post-application to avoid phytotoxicity.
 - Solar Radiation: Low solar radiation (cloudy conditions) on the day of and in the days following application significantly increases thinning efficacy. This is because reduced natural photosynthesis exacerbates the carbohydrate deficit induced by the chemical.
- Cultivar Variability: Apple cultivars exhibit different sensitivities to **metamitron**. 'Gala' and 'Fuji' are responsive, while varieties like 'Honeycrisp' may also be thinned effectively. It is essential to conduct trials to determine optimal rates for specific cultivars in a given region.
- Surfactants: The use of a non-ionic surfactant is typically required as per the product label to ensure adequate coverage and uptake. However, the use of certain adjuvants like oils or silicone-based surfactants, especially in high temperatures, has been associated with phytotoxicity.

4.0 Quantitative Data Summary

The following tables summarize data from various field trials.

Table 1: **Metamitron** Application Rates, Timings, and Efficacy by Apple Cultivar

Cultivar	Application Rate (mg·L ⁻¹ or ppm)	King Fruitlet Diameter (mm)	Key Findings	Reference(s)
'Gala'	180 - 500	4.5 - 18.5	Thinning efficacy is rate-dependent. Maximum efficacy observed between 9.5 - 11 mm.	
'Gala'	350	5 - 10	Resulted in a fruit shedding rate of 35.6% to 50.9%.	
'Gala'	500 (two applications)	3 and 9	Significantly reduced fruit setting rate by 30.1% compared to control.	
'Honeycrisp'	175 - 350	8 - 20	175 mg·L ⁻¹ was effective in reducing fruit set and crop load.	
'Ambrosia'	175 - 350	8 - 10	175 mg·L ⁻¹ was effective in reducing fruit set.	
'Granny Smith'	150 - 225	12 - 14	All rates showed a positive influence on crop load. Effect enhanced by	

Cultivar	Application Rate (mg·L ⁻¹ or ppm)	King Fruitlet Diameter (mm)	Key Findings	Reference(s)
			adding 5 mg·L ⁻¹ NAA.	
'Idared'	1.1 - 1.65 kg·ha ⁻¹	8 - 12	Efficacy depended on application rate and number of initial fruit.	

| 'Golden Delicious' | 1.1 - 1.65 kg·ha⁻¹ | 8 - 12 | Two applications were effective at 1.1 kg·ha⁻¹ with a light fruit set. | |

Table 2: Influence of Environmental Factors on **Metamitron** Efficacy

Factor	Condition for Increased Efficacy	Condition for Decreased Efficacy	Mechanism	Reference(s)
Temperature	High minimum (night) temp. (>14°C)	Cool conditions (<15°C)	Higher night respiration depletes carbohydrate reserves, increasing stress.	
	Warm daytime temp. (21-27°C)	High daytime temp. (>29°C)	Enhances metabolic activity. Very high temperatures risk phytotoxicity.	

| Solar Radiation | Low solar radiation (cloudy days) | High solar radiation (clear, sunny days) | Reduced natural photosynthesis compounds the effect of the chemical inhibitor. | |

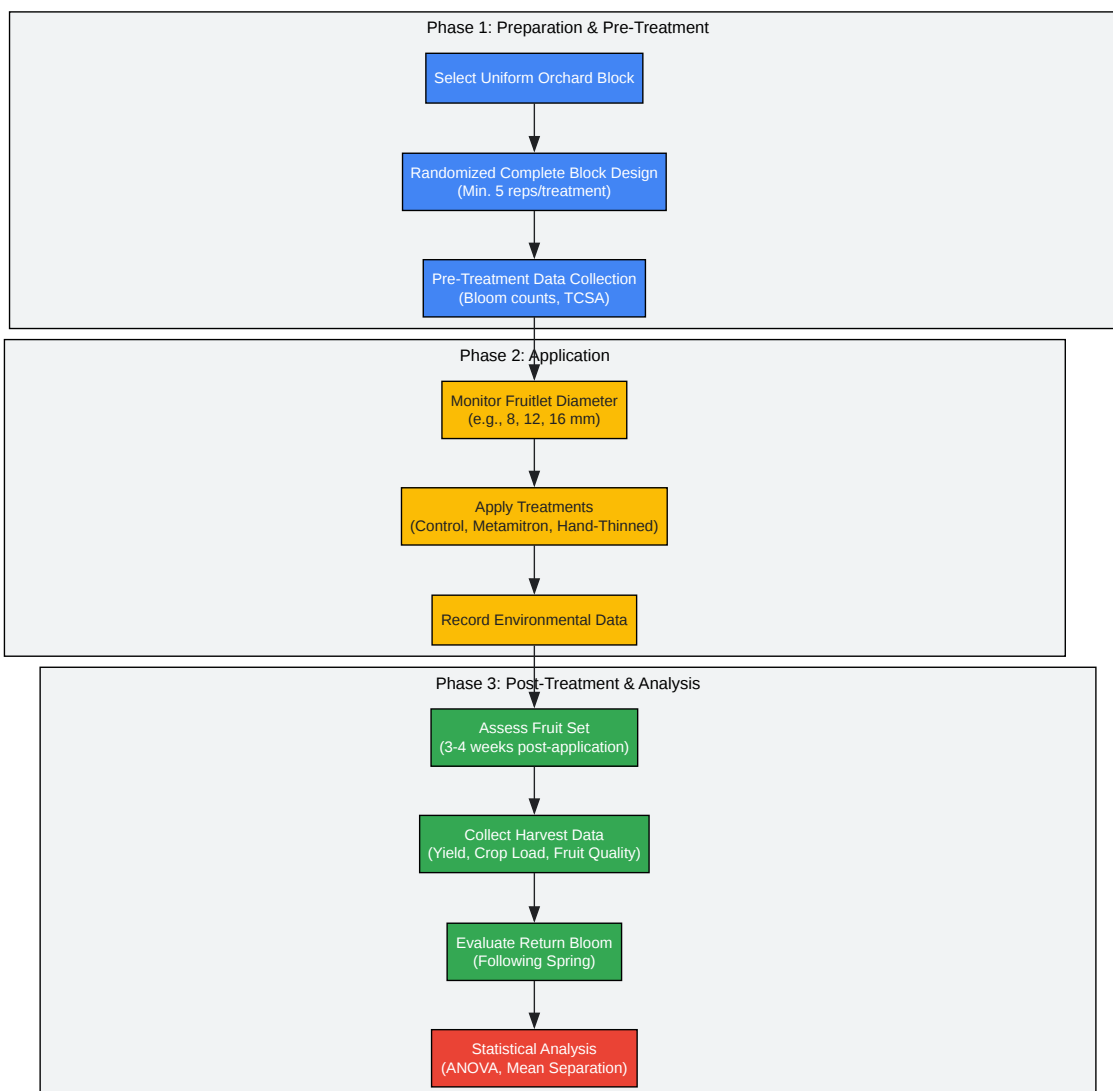
5.0 Experimental Protocols

5.1 Protocol 1: Field Trial for Efficacy Evaluation

This protocol outlines a standard methodology for evaluating the thinning efficacy of **metamitron** in a research setting.

- Site and Tree Selection:
 - Choose a uniform block of a single apple cultivar with consistent tree age, size, and vigor. Trees should have a sufficient and uniform bloom density.
 - Select a minimum of 5-10 single-tree replicates for each treatment, arranged in a randomized complete block design. Use border trees between replicates to prevent spray drift.
- Treatment Groups:
 - Untreated Control: Sprayed with water only.
 - Hand-Thinned Control: Manually thinned to a commercially desirable crop load (e.g., one fruit per cluster, spaced ~10 cm apart) approximately 30 days after full bloom. This serves as a benchmark for ideal thinning.
 - **Metamitron** Treatments: At least 2-3 different concentrations (e.g., 150, 250, 350 mg·L⁻¹) and/or 2-3 different application timings based on king fruitlet diameter (e.g., 8 mm, 12 mm, 16 mm).
 - Positive Control (Optional): A standard commercial thinner (e.g., NAA + Carbaryl) for comparison.
- Pre-Application Data Collection (at full bloom):
 - Select 2-4 representative limbs on each sample tree and count the total number of flowering clusters.
 - Measure trunk cross-sectional area (TCSA) to normalize crop load data.

- Treatment Application:
 - Monitor king fruitlet development daily after petal fall to determine the precise application timing.
 - Apply treatments using a calibrated airblast sprayer or a handgun sprayer to ensure thorough coverage to the point of drip. Record the spray volume per tree.
 - Record environmental conditions (temperature, solar radiation, relative humidity, wind speed) before, during, and for 5-7 days after application.
- Post-Application Data Collection:
 - Fruit Set: 3-4 weeks after application (post-"June drop"), recount the number of fruitlets on the previously marked limbs. Calculate fruit set per 100 flower clusters.
 - Yield and Crop Load: At commercial harvest, count the total number of fruit per tree and measure the total fruit weight per tree. Calculate crop load as the number of fruit per cm² of TCSA.
 - Fruit Quality: Take a random subsample of 25-50 apples per tree. Measure individual fruit weight, diameter, soluble solids content (Brix), and firmness. Assess fruit for phytotoxicity or russetting.
 - Return Bloom (following season): In the spring of the following year, assess the bloom density on a scale (e.g., 1-10) or by counting flower clusters on the previously marked limbs to determine the effect on biennial bearing.
- Data Analysis:
 - Analyze data using Analysis of Variance (ANOVA) appropriate for a randomized complete block design.
 - Use mean separation tests (e.g., Tukey's HSD) to compare treatment means.



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Caption: Experimental workflow for evaluating **metamitron** thinning efficacy.

5.2 Protocol 2: Measurement of Photosynthetic Inhibition

This protocol is used to quantify the direct physiological effect of **metamitron** on the tree's photosynthetic apparatus.

- Instrumentation: Use a portable photosynthesis system (e.g., LI-COR LI-6400XT or similar) and a chlorophyll fluorometer.
- Leaf Selection: Select healthy, mature spur leaves from the current season's growth on each replicate tree. Measurements should be taken on the same leaves at each time point.
- Measurement Timing:
 - Baseline: Take measurements one day before **metamitron** application.
 - Post-Application: Take measurements at set intervals after application, for example, at 1, 3, 6, 10, and 21 days. Maximum photosynthetic stress is often observed around 6 days post-application, with recovery within 3-4 weeks.
- Parameters to Measure:
 - Net Photosynthetic Rate (Pn): The primary indicator of CO₂ assimilation.
 - Chlorophyll Fluorescence (Fv/Fm): The maximum quantum efficiency of PSII. A decrease in Fv/Fm indicates photoinhibitory damage.
 - Effective Quantum Yield of PSII (ΦPSII): Measures the efficiency of PSII under light-adapted conditions.
- Procedure:
 - Conduct measurements at a consistent time of day (e.g., between 10:00 AM and 1:00 PM) to minimize diurnal variation.
 - Clamp the leaf in the chamber of the photosynthesis system and allow it to acclimate under standardized light and CO₂ conditions.
 - Record the steady-state Pn.
 - For fluorescence, measure Fv/Fm on dark-adapted leaves (e.g., adapted for 30 minutes before dawn or using leaf clips). Measure ΦPSII on the same light-adapted leaves used for Pn measurement.

- Data Analysis: Compare the time-course changes in photosynthetic parameters between treated and control trees to quantify the level and duration of inhibition.

6.0 Potential Side Effects and Considerations

- Phytotoxicity: Leaf yellowing or chlorosis can occur, especially with high rates, high temperatures, or the use of improper adjuvants. However, trees typically recover and grow out of these symptoms within 2-3 weeks.
- Return Bloom: While **metamitron** is effective at thinning, some studies have noted that it may not improve return bloom as consistently as other standard thinners. This requires further investigation.
- Over-thinning: The risk of over-thinning is significant, especially when application is combined with prolonged periods of cloudy, warm weather which naturally create a carbohydrate deficit. The use of carbohydrate models can help predict periods of high thinning sensitivity.

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